

Application Notes and Protocols for In Vivo Evaluation of Autotaxin Inhibitors

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Compound of Interest

Compound Name: Autotaxin-IN-4

Cat. No.: B12425906

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Disclaimer: The following application notes and protocols are designed for the in vivo experimental use of Autotaxin inhibitors. As there is limited publicly available information specifically for "**Autotaxin-IN-4**," the data and methodologies presented here are based on well-characterized Autotaxin inhibitors such as GLPG1690 (Ziritaxestat) and IOA-289. Researchers should adapt these protocols based on the specific properties of their compound of interest.

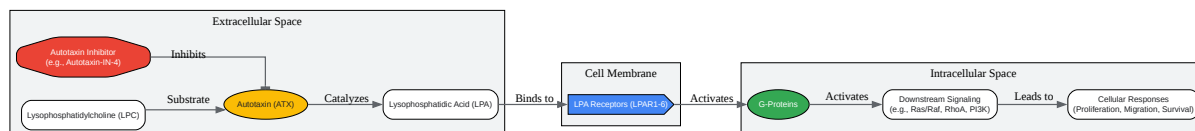
Introduction to Autotaxin and its Inhibition

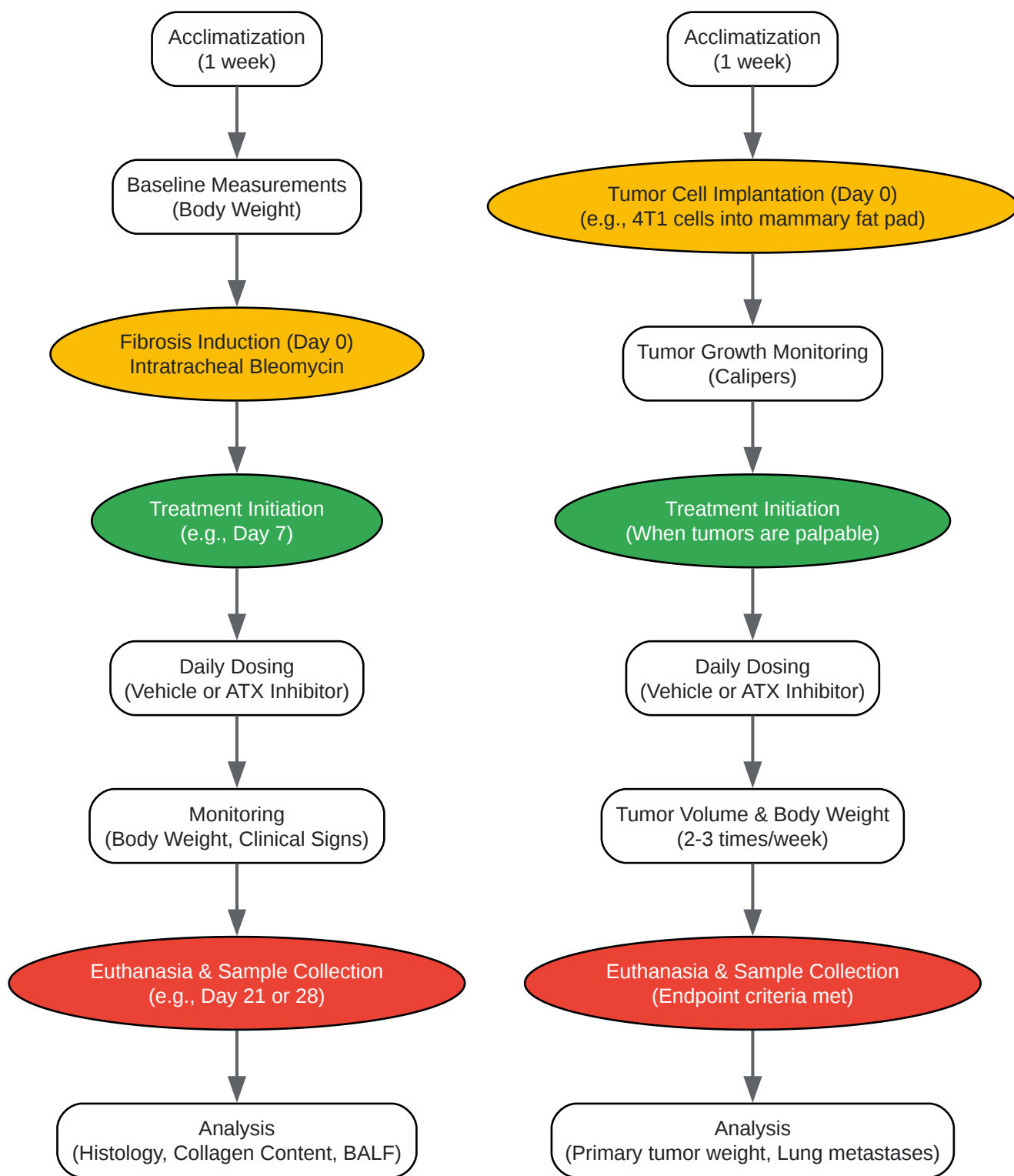
Autotaxin (ATX), also known as ectonucleotide pyrophosphatase/phosphodiesterase 2 (ENPP2), is a secreted enzyme that plays a crucial role in the production of the bioactive signaling lipid, lysophosphatidic acid (LPA).[1][2][3][4][5] ATX catalyzes the hydrolysis of lysophosphatidylcholine (LPC) into LPA.[1][2][3][4][5] LPA then binds to at least six G-protein coupled receptors (LPAR1-6), activating downstream signaling pathways that regulate a wide range of cellular processes, including cell proliferation, survival, migration, and angiogenesis.[1][6][7]

The ATX-LPA signaling axis has been implicated in the pathophysiology of various diseases, making it an attractive therapeutic target.[8][9] Dysregulation of this pathway is associated with cancer progression and metastasis, fibrotic diseases such as idiopathic pulmonary fibrosis (IPF), and inflammatory conditions.[1][6][8][9][10][11][12] Inhibition of Autotaxin activity is a promising therapeutic strategy to modulate these pathological processes.

Autotaxin-LPA Signaling Pathway

The following diagram illustrates the central role of Autotaxin in the LPA signaling pathway.





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